

# Preparing Fz7-21 Stock Solution in DMSO: An Application Note and Protocol

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Audience: Researchers, scientists, and drug development professionals.

### Introduction

**Fz7-21** is a potent and selective peptide antagonist of the Frizzled-7 (FZD7) receptor, a key component of the Wnt signaling pathway.[1][2][3][4] Dysregulation of the Wnt/FZD7 axis is implicated in various cancers, making **Fz7-21** a valuable tool for research and a potential therapeutic agent. This document provides a detailed protocol for the preparation, storage, and handling of **Fz7-21** stock solutions in dimethyl sulfoxide (DMSO), ensuring optimal stability and performance in downstream applications.

## **Quantitative Data Summary**

The following table summarizes the key quantitative data for **Fz7-21**, compiled from various suppliers.



Parameter	Value	Source(s)
Molecular Weight	1779.96 g/mol (as free peptide) or 1796.05 g/mol	[1]
Appearance	White to off-white solid	_
Solubility in DMSO	Up to 100 mg/mL (55.68 mM - 56.18 mM)	
Recommended Solvent	Anhydrous/newly opened DMSO	
Storage of Powder	-20°C for 1 year or -80°C for 2 years (sealed, away from moisture and light)	
Storage of DMSO Stock Solution	-20°C for up to 1 month or -80°C for up to 6 months	_

# Experimental Protocol: Preparation of a 10 mM Fz7-21 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Fz7-21**. Adjustments can be made based on the desired final concentration.

### **Materials**

- Fz7-21 peptide (lyophilized powder)
- Anhydrous or newly opened Dimethyl Sulfoxide (DMSO)
- Sterile, RNase/DNase-free microcentrifuge tubes
- · Calibrated micropipettes and sterile tips
- Vortex mixer
- Ultrasonic bath



### **Procedure**

- Acclimatization: Before opening, allow the vial of lyophilized Fz7-21 to equilibrate to room temperature for at least 20-30 minutes. This prevents condensation from forming on the peptide.
- Reagent Preparation: Ensure the DMSO is anhydrous or from a newly opened bottle, as DMSO is hygroscopic and absorbed water can affect the solubility and stability of the peptide.
- Mass Calculation: To prepare a 10 mM stock solution, calculate the required volume of DMSO based on the mass of the Fz7-21 peptide. For example, for 1 mg of Fz7-21 (assuming a molecular weight of 1796.05 g/mol):
  - Volume (L) = Mass (g) / (Concentration (mol/L) \* Molecular Weight (g/mol))
  - $\circ$  Volume (L) = 0.001 g / (0.010 mol/L \* 1796.05 g/mol ) = 0.00005568 L = 55.68  $\mu$ L

#### Dissolution:

- Carefully add the calculated volume of DMSO to the vial containing the Fz7-21 powder.
- Vortex the vial for 10-20 seconds to facilitate dissolution.
- For complete dissolution, sonicate the solution in an ultrasonic bath for 5-10 minutes.
  Visually inspect the solution to ensure no particulates are present.

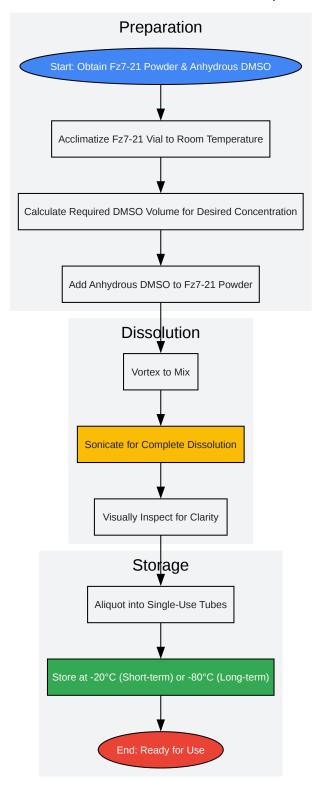
#### Aliquoting and Storage:

- To avoid repeated freeze-thaw cycles, which can degrade the peptide, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
- Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).
- Properly label all aliquots with the compound name, concentration, date of preparation, and storage conditions.



# Mandatory Visualizations Experimental Workflow

Workflow for Fz7-21 Stock Solution Preparation



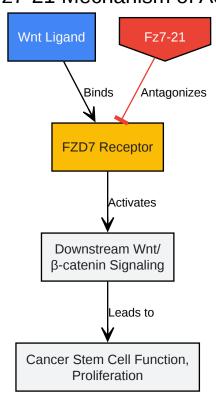


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Caption: Workflow for **Fz7-21** Stock Solution Preparation.

# Fz7-21 Signaling Pathway Inhibition

Fz7-21 Mechanism of Action



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Caption: **Fz7-21** inhibits the Wnt signaling pathway.

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